

A Technical Guide to 9-Bromophenanthrene-d9: Commercial Availability and Application

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Compound of Interest

Compound Name: 9-Bromophenanthrene-d9

Cat. No.: B15561477

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of **9-Bromophenanthrene-d9**, a deuterated polycyclic aromatic hydrocarbon (PAH) increasingly utilized in analytical and research settings. This document details its commercial availability, key specifications, and foundational experimental protocols for its use as an internal standard in mass spectrometry-based analyses.

Introduction

9-Bromophenanthrene-d9 ($C_{14}D_9Br$) is the deuterated analog of 9-Bromophenanthrene. Its molecular weight is approximately 266.18 g/mol. The substitution of hydrogen atoms with deuterium provides a distinct mass shift, making it an ideal internal standard for quantitative analysis by gas chromatography-mass spectrometry (GC-MS) and liquid chromatography-mass spectrometry (LC-MS).^[1] The use of a stable isotope-labeled internal standard is a robust method to correct for analyte loss during sample preparation and instrumental analysis, thereby improving the accuracy and precision of quantification.

Commercial Suppliers and Availability

9-Bromophenanthrene-d9 is available from several specialized chemical suppliers. While catalog availability and stock levels are subject to change, the following companies are recognized suppliers of this compound. Researchers are advised to contact the suppliers directly for the most current information and to request a certificate of analysis.

Supplier	Catalog Number	Purity/Isotopic Enrichment	Available Quantities	CAS Number
LGC Standards	TRC-B687202	Information typically available on the Certificate of Analysis.	2.5 mg, 10 mg, 25 mg	2055815-26-2
MedChemExpress	HY-W654087	Information typically available on the Certificate of Analysis.	Contact for available sizes.	2055815-26-2
Pharmaffiliates	PA STI 015420	Information typically available on the Certificate of Analysis.	Contact for availability.	2055815-26-2
Toronto Research Chemicals (TRC)	B687202	Information typically available on the Certificate of Analysis.	Contact for availability.	2055815-26-2
Cambridge Isotope Laboratories, Inc.	Contact for information	Specializes in stable isotope-labeled compounds; inquire for custom synthesis or stock.	Contact for availability.	2055815-26-2

Key Specifications

A Certificate of Analysis (CoA) is a critical document that provides detailed information about the quality and purity of a chemical standard. While a specific, publicly available CoA for **9-Bromophenanthrene-d9** was not retrievable at the time of this guide's compilation, a typical CoA for such a compound would include the following quantitative data:

- **Chemical Purity:** Typically determined by High-Performance Liquid Chromatography (HPLC) or Gas Chromatography (GC), and expressed as a percentage (e.g., >98%).
- **Isotopic Enrichment:** The percentage of deuterium incorporation, often determined by mass spectrometry or nuclear magnetic resonance (NMR) spectroscopy (e.g., >98 atom % D).
- **Identity Confirmation:** Verified through techniques such as ^1H -NMR, ^{13}C -NMR, and Mass Spectrometry to confirm the chemical structure.
- **Residual Solvents:** The amount of any solvents remaining from the synthesis process.
- **Water Content:** The percentage of water in the material.

Researchers should always request and review the lot-specific Certificate of Analysis before using the compound in any experiment to ensure it meets the requirements of their analytical method.

Experimental Protocols

9-Bromophenanthrene-d9 is primarily used as an internal standard for the quantification of PAHs and related compounds in various matrices. The following are generalized experimental protocols for its application in GC-MS and LC-MS.

General Workflow for Sample Analysis

The logical workflow for utilizing an internal standard in a quantitative analysis is depicted below.



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Figure 1. General workflow for quantitative analysis using an internal standard.

Detailed GC-MS Protocol for PAH Analysis

This protocol provides a starting point for the analysis of PAHs in environmental samples using **9-Bromophenanthrene-d9** as an internal standard.

1. Standard Preparation:

- Prepare a stock solution of **9-Bromophenanthrene-d9** in a suitable solvent (e.g., toluene, dichloromethane) at a concentration of 100 µg/mL.
- Create a series of calibration standards containing the target PAHs at known concentrations.
- Spike each calibration standard with a fixed amount of the **9-Bromophenanthrene-d9** internal standard solution.

2. Sample Preparation:

- Accurately weigh or measure the sample matrix (e.g., 1 g of soil, 100 mL of water).
- Spike the sample with a known amount of the **9-Bromophenanthrene-d9** internal standard solution.
- Perform an appropriate extraction procedure, such as liquid-liquid extraction (LLE) with dichloromethane or solid-phase extraction (SPE) using a C18 cartridge.^[2]
- Concentrate the extract under a gentle stream of nitrogen and reconstitute in a known volume of a suitable solvent.

3. GC-MS Instrumental Parameters:

- Gas Chromatograph (GC):
- Column: A non-polar capillary column, such as a DB-5ms or equivalent (e.g., 30 m x 0.25 mm ID, 0.25 µm film thickness), is typically used for PAH analysis.^[3]

- Injector: Splitless injection at a temperature of 280-300°C.[3]
- Oven Program: A temperature gradient is used to separate the PAHs. A typical program might be: initial temperature of 60°C, hold for 1 minute, ramp to 300°C at 10°C/minute, and hold for 10 minutes.[3]
- Carrier Gas: Helium at a constant flow rate of 1.0-1.5 mL/minute.[3]
- Mass Spectrometer (MS):
- Ionization Mode: Electron Ionization (EI) at 70 eV.
- Acquisition Mode: Selected Ion Monitoring (SIM) is preferred for higher sensitivity and selectivity. Monitor characteristic ions for the target PAHs and for **9-Bromophenanthrene-d9** (the molecular ion, m/z 266, and relevant fragment ions should be selected).[2]
- Source Temperature: 230°C.
- Quadrupole Temperature: 150°C.

4. Data Analysis:

- Integrate the peak areas of the target PAHs and the **9-Bromophenanthrene-d9** internal standard.
- Construct a calibration curve by plotting the ratio of the analyte peak area to the internal standard peak area against the analyte concentration for the calibration standards.
- Calculate the concentration of the target PAHs in the samples using the calibration curve.

Detailed LC-MS Protocol for PAH Metabolite Analysis

This protocol is a general guideline for the analysis of hydroxylated PAHs in biological fluids, where **9-Bromophenanthrene-d9** can be used as a surrogate internal standard.

1. Standard and Sample Preparation:

- Prepare standards and samples as described in the GC-MS protocol, with the final reconstitution solvent being compatible with the LC mobile phase (e.g., acetonitrile/water mixture). For biological samples like urine, an enzymatic hydrolysis step may be necessary to deconjugate metabolites.[4]

2. LC-MS Instrumental Parameters:

- Liquid Chromatograph (LC):
- Column: A C18 reversed-phase column (e.g., 2.1 mm x 100 mm, 1.8 µm particle size) is commonly used.

- Mobile Phase: A gradient elution with two solvents is typical. For example, Mobile Phase A: Water with 0.1% formic acid; Mobile Phase B: Acetonitrile with 0.1% formic acid.
- Gradient: A typical gradient might start at 10% B, ramp to 95% B over 10 minutes, hold for 2 minutes, and then return to initial conditions for re-equilibration.
- Flow Rate: 0.2-0.4 mL/minute.
- Column Temperature: 40°C.
- Mass Spectrometer (MS):
- Ionization Mode: Electrospray Ionization (ESI) in positive or negative mode, or Atmospheric Pressure Photoionization (APPI), which can be more sensitive for non-polar compounds like PAHs.[5]
- Acquisition Mode: Multiple Reaction Monitoring (MRM) on a triple quadrupole mass spectrometer provides the highest selectivity and sensitivity. Precursor and product ion transitions for the target analytes and **9-Bromophenanthrene-d9** need to be optimized.
- Source Parameters: Desolvation gas flow, nebulizer pressure, and source temperature should be optimized for the specific instrument and analytes.

3. Data Analysis:

- Data analysis is performed similarly to the GC-MS protocol, using the peak area ratios of the analytes to the internal standard to construct a calibration curve and quantify the analytes in the samples.

Synthesis of 9-Bromophenanthrene

While this guide focuses on commercial availability, understanding the synthesis of the unlabeled compound can be valuable. The synthesis of 9-Bromophenanthrene is typically achieved through the bromination of phenanthrene. A common method involves dissolving phenanthrene in a solvent like carbon tetrachloride and then adding bromine. The reaction mixture is refluxed, and the product is then purified by distillation and/or recrystallization. The deuterated analog, **9-Bromophenanthrene-d9**, would be synthesized from a deuterated phenanthrene starting material.

Conclusion

9-Bromophenanthrene-d9 is a valuable tool for researchers requiring accurate quantification of polycyclic aromatic hydrocarbons and related compounds. Its commercial availability from several reputable suppliers ensures its accessibility for a wide range of analytical applications. The provided experimental protocols offer a solid foundation for the development of robust and

reliable analytical methods. As with any analytical standard, it is imperative to obtain and carefully review the Certificate of Analysis to ensure the quality and suitability of the material for its intended use.

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